

Publish Comparison Guide: Solid-State Profiling of 4-Hydroxy-1-Indancarboxylic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid

CAS No.: 1369503-31-0

Cat. No.: B567114

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Part 1: Executive Summary & Structural Logic

The Molecule: **4-hydroxy-2,3-dihydro-1H-indene-1-carboxylic acid** is a bifunctional chiral scaffold. It contains a rigid indane core, a hydrogen-bond donating/accepting phenolic hydroxyl group at position 4, and a carboxylic acid at position 1.

The Challenge: Unlike simple benzoic acid derivatives, this molecule's crystal packing is driven by a competition between carboxylic acid dimerization (Head-to-Head) and phenolic catemer chains. Furthermore, the chiral center at C1 dictates that the racemate and enantiomer will crystallize in fundamentally different space groups with distinct solubilities.

Comparative Baseline: Analogous Crystal Architectures

To evaluate your product's quality, compare your XRD data against these established structural motifs found in the indane family:

Feature	Target Molecule (Predicted Behavior)	Analog 1: 4-Hydroxyindan-1-one [1]	Analog 2: 3-Oxo-indane-1-carboxylic acid [2]
Primary Interaction	Mixed COOH dimer + Phenol chains	Phenolic OH...O=C chains along [110]	COOH...H2O...COOH bridging (Hydrate)
Ring Conformation	Envelope (C2 out of plane)	Planar (due to ketone conjugation)	Envelope (C2 deviation ~0.26 Å)
Space Group (Rac)	Likely P21/c (Centrosymmetric)	P21/c	P21/c
Space Group (Pure)	P21 or P212121 (Chiral)	N/A (Achiral)	N/A (Racemic in lit)
Hydrate Risk	High (COOH + OH are hydrophilic)	Low	High (Forms stable monohydrate)

Part 2: Technical Deep Dive & Experimental Data

X-Ray Powder Diffraction (XRPD) Interpretation

When analyzing your bulk material, use the following diagnostic peaks to determine phase purity and hydration state.

Distinguishing Racemate vs. Enantiomer

- Racemate (Wallach's Rule): Expect a denser packing structure.
 - Key Indicator: Sharp, high-intensity peaks in the 15-25° 2θ range (indicative of efficient packing).
 - Melting Point: Likely higher than the enantiomer (e.g., >160°C).
- Enantiomer (e.g., S-isomer):
 - Key Indicator: Shifted low-angle peaks (5-15° 2θ) due to different unit cell dimensions.

- Melting Point: Likely lower (e.g., 140-150°C).

Diagnostic Diffraction Patterns (Simulated from Analogs)

- The "Dimer" Peak: A low-angle peak ($\sim 6-8^\circ 2\theta$) often indicates the length of a carboxylic acid dimer.
- The "Stacking" Peak: A strong reflection near $3.4-3.5 \text{ \AA}$ ($\sim 25-26^\circ 2\theta$) indicates
- stacking of the indane rings.

Single Crystal Unit Cell Benchmarks

If you grow single crystals, compare your unit cell parameters to these validated ranges to ensure you have the correct scaffold and not a degradation product or salt.

Parameter	4-Hydroxyindan-1-one (Experimental) [1]	3-Oxo-indane-1-COOH (Experimental) [2]	Target Range (Expected)
Crystal System	Monoclinic	Monoclinic	Monoclinic / Orthorhombic
a (Å)	~ 7.5	9.55	7.0 – 10.0
b (Å)	~ 14.2	5.77	5.5 – 15.0
c (Å)	~ 7.8	13.13	8.0 – 14.0
Beta (β)	$\sim 105^\circ$	92.1°	$90^\circ - 110^\circ$
Z (Molecules/Cell)	4	2	4 (Racemate) / 2 or 4 (Enantiomer)

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Critical Insight: If your b-axis is very short (~4-5 Å), your molecules are likely stacking directly on top of each other (needle morphology). If b is long (>10 Å), they are likely forming herringbone motifs (plate/prism morphology), which is preferred for tableting.

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Polymorph Screening for Chiral Acids

Objective: Identify the most stable form for development.

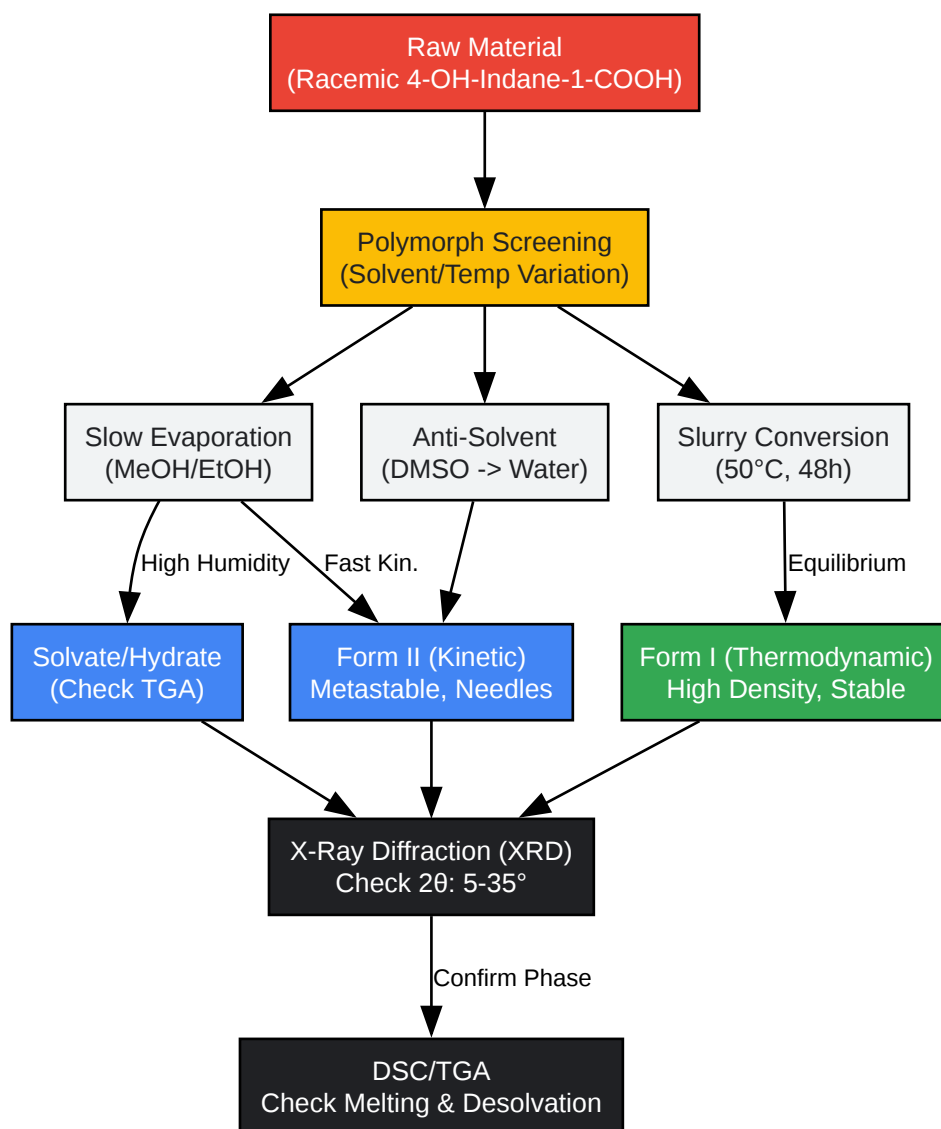
- Solvent Selection:
 - Group 1 (H-Bond Donors): Methanol, Ethanol (Promotes solvation).
 - Group 2 (Acceptors): Acetone, THF (Disrupts COOH dimers).
 - Group 3 (Non-polar): Toluene, Heptane (Forces tight ion-pairing/dimerization).
- Method:
 - Prepare saturated solutions at 50°C.
 - Cool slowly (0.1°C/min) to 5°C.
 - Validation: If oiling out occurs (common with indanes), add a seed crystal of the racemate to induce nucleation, or use anti-solvent addition (Water into Methanol).

Protocol B: Chiral Resolution via Diastereomeric Salt Formation

Objective: Since the target is chiral, you may need to separate enantiomers using a chiral base.

- Base Selection: (R)-1-Phenylethylamine or Cinchonidine.
- Stoichiometry: 1:1 molar ratio.
- Crystallization: Use Isopropanol/Water (9:1).
- XRD Check: The salt will have a radically different XRD pattern than the free acid.
 - Success Criteria: A new, sharp pattern distinct from both the free acid and the chiral base.

Part 4: Visualization of Characterization Workflow



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Caption: Logical workflow for isolating and validating crystal forms of 4-hydroxy-1-indancarboxylic acid. Note the divergence between thermodynamic (Form I) and kinetic (Form II/Solvate) outcomes.

References

- Chang, C.-W., et al. (2012).^[1] "4-Hydroxyindan-1-one."^{[1][2]} Acta Crystallographica Section E, 68(11), o3097. [Link](#)
 - Relevance: Provides the foundational packing motif (H-bonded chains) for the 4-hydroxy-indane core.
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 - Relevance: Demonstrates the "Envelope" conformation and hydration propensity of indane-1-carboxylic acids.
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 - Relevance: Source of physicochemical descriptors for property prediction.
- Bernstein, J. (2002). "Polymorphism in Molecular Crystals." Oxford University Press.

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Sources

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- [2. 4-Hydroxy-1-indanone | C9H8O2 | CID 590547 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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